

Introduction: A Trifunctional Scaffold for Modern Chemistry

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Compound of Interest

Compound Name: *4-Chloro-2-ethynyl-1-methoxybenzene*

CAS No.: 95186-47-3

Cat. No.: B1602915

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4-Chloro-2-ethynyl-1-methoxybenzene is a highly functionalized aromatic compound that serves as a valuable building block in synthetic chemistry. Its structure incorporates three key moieties: a chloro group, a methoxy group, and an ethynyl (acetylene) group. This trifunctional nature makes it a versatile intermediate for constructing complex molecular architectures, particularly in the fields of medicinal chemistry and materials science. The chlorinated benzene core is a common feature in numerous FDA-approved drugs, highlighting the importance of such scaffolds.^[1] The strategic placement of the reactive ethynyl group ortho to the methoxy group and meta to the chloro group allows for regioselective transformations, making it a sought-after precursor for targeted synthesis.

This guide provides a comprehensive overview of the logical synthesis, purification, and characterization of **4-Chloro-2-ethynyl-1-methoxybenzene**. Rather than detailing a historical "discovery," we will focus on the field-proven, rational synthetic approach that a researcher would employ today: the Sonogashira cross-coupling reaction. We will delve into the mechanistic underpinnings of this choice, provide a detailed experimental protocol, and discuss the significance of the molecule's structural components.

Physicochemical and Spectroscopic Profile

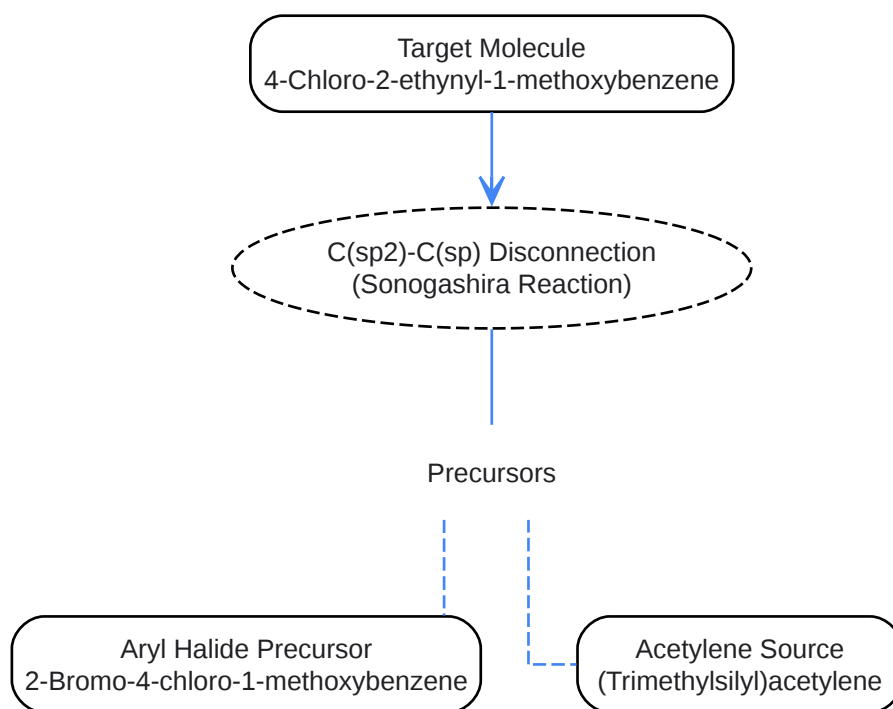
A thorough understanding of a molecule's properties is foundational to its application. The key identifiers and computed properties for **4-Chloro-2-ethynyl-1-methoxybenzene** are summarized below.

Property	Value	Source
IUPAC Name	4-chloro-2-ethynyl-1-methoxybenzene	PubChem[2]
CAS Number	95186-47-3	PubChem[2]
Molecular Formula	C ₉ H ₇ ClO	PubChem[2]
Molecular Weight	166.60 g/mol	PubChem[2]
SMILES	<chem>COC1=C(C=C(C=C1)Cl)C#C</chem>	PubChem[2]
Hazard Statements	H302, H315, H319, H335	PubChem[2]

Core Synthesis Strategy: A Retrosynthetic Analysis

The most logical and robust method for forming the C(sp²)-C(sp) bond in the target molecule is the Sonogashira cross-coupling reaction. This palladium- and copper-catalyzed reaction provides a direct and efficient route to connect an aryl halide with a terminal alkyne.[3]

Our retrosynthetic analysis, therefore, disconnects the bond between the benzene ring and the alkyne. This leads to two key precursors: a halogenated anisole derivative and an acetylene source. For optimal reactivity and selectivity, 2-Bromo-4-chloro-1-methoxybenzene is an ideal aryl halide precursor.[4][5] The carbon-bromine bond is significantly more reactive in palladium-catalyzed cross-coupling than the carbon-chlorine bond, ensuring the reaction occurs selectively at the desired position.[3] For the acetylene component, (Trimethylsilyl)acetylene (TMSA) is an excellent choice as it is a stable, liquid-phase reagent that prevents unwanted side reactions and can be easily deprotected.[3][6]

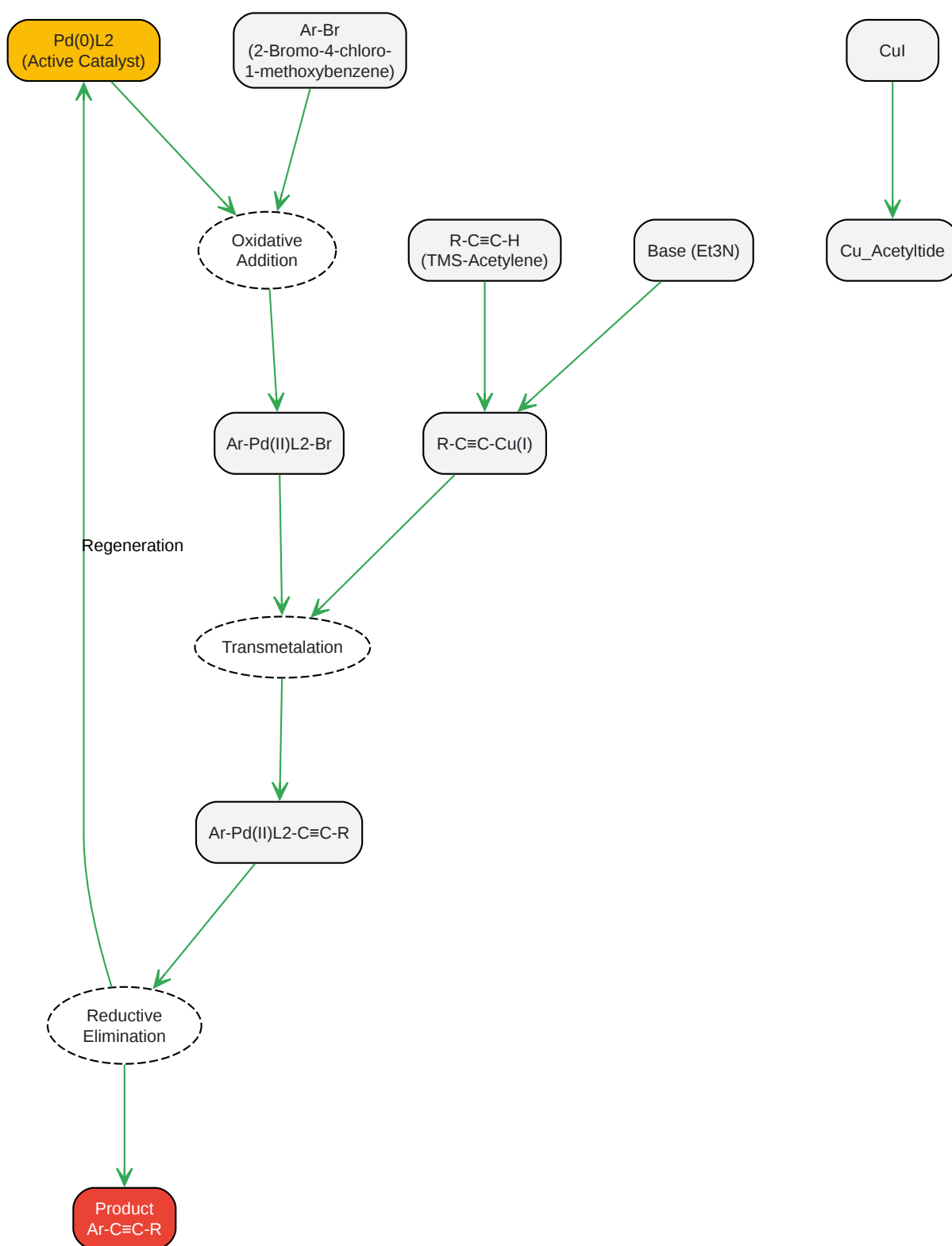


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Caption: Retrosynthetic analysis of the target molecule.

The Sonogashira Catalytic Cycle: Mechanistic Rationale

The Sonogashira reaction's reliability stems from a well-understood, dual-catalyst mechanism. A Pd(0) species initiates the primary cycle by undergoing oxidative addition into the aryl-bromide bond. Simultaneously, a copper(I) co-catalyst reacts with the terminal alkyne to form a copper(I) acetylide. This acetylide then undergoes transmetalation with the Pd(II)-aryl complex. The final step is reductive elimination, which forms the desired C-C bond and regenerates the active Pd(0) catalyst. The amine base is crucial for neutralizing the HBr byproduct and facilitating the formation of the copper acetylide.



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Caption: The dual catalytic cycle of the Sonogashira reaction.

Detailed Experimental Protocol

This protocol describes a two-step synthesis: (1) Sonogashira coupling to form the silyl-protected intermediate, and (2) subsequent desilylation to yield the final product.

Part 1: Sonogashira Coupling of 2-Bromo-4-chloro-1-methoxybenzene with (Trimethylsilyl)acetylene

- Reagents & Materials:
 - 2-Bromo-4-chloro-1-methoxybenzene (1.0 eq)
 - (Trimethylsilyl)acetylene (1.2 eq)
 - Bis(triphenylphosphine)palladium(II) dichloride [$\text{PdCl}_2(\text{PPh}_3)_2$] (0.02 eq)
 - Copper(I) iodide [CuI] (0.04 eq)
 - Triethylamine (Et_3N), anhydrous (3.0 eq)
 - Toluene, anhydrous
 - Schlenk flask, magnetic stirrer, condenser, argon/nitrogen source
- Procedure:
 - System Preparation: To a dry Schlenk flask under an inert atmosphere (argon or nitrogen), add 2-Bromo-4-chloro-1-methoxybenzene, $\text{PdCl}_2(\text{PPh}_3)_2$ (2 mol%), and CuI (4 mol%).
 - Solvent Addition: Add anhydrous toluene via cannula, followed by anhydrous triethylamine. Stir the mixture for 10 minutes to ensure dissolution and catalyst activation.
 - Alkyne Addition: Slowly add (Trimethylsilyl)acetylene via syringe.
 - Reaction: Heat the reaction mixture to 70 °C and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC) or GC-MS until the starting aryl bromide is consumed (typically 4-6 hours).

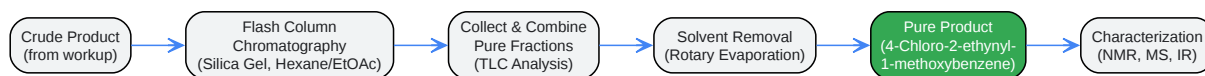
- Workup: Cool the mixture to room temperature. Filter it through a pad of Celite to remove catalyst residues, washing the pad with ethyl acetate. Concentrate the filtrate under reduced pressure to obtain the crude silyl-protected product.

Part 2: Deprotection of the Trimethylsilyl (TMS) Group

- Reagents & Materials:
 - Crude 1-chloro-2-methoxy-4-((trimethylsilyl)ethynyl)benzene (from Part 1)
 - Tetrabutylammonium fluoride (TBAF), 1M solution in THF (1.5 eq)
 - Tetrahydrofuran (THF)
 - Saturated aqueous ammonium chloride (NH₄Cl)
 - Ethyl acetate, brine, anhydrous magnesium sulfate (MgSO₄)
- Procedure:
 - Dissolution: Dissolve the crude product from Part 1 in THF in a round-bottom flask.
 - Deprotection: Cool the solution to 0 °C in an ice bath. Add the TBAF solution dropwise. Stir at 0 °C for 30 minutes, then allow it to warm to room temperature and stir for an additional 1-2 hours. Monitor by TLC for the disappearance of the silylated intermediate.
 - Quenching & Extraction: Quench the reaction by adding saturated aqueous NH₄Cl. Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.
 - Washing & Drying: Combine the organic layers, wash with brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude final product.

Purification and Characterization Workflow

The crude product requires purification to remove byproducts and residual reagents. This is typically achieved by flash column chromatography on silica gel.



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Caption: Post-synthesis purification and analysis workflow.

Predicted Spectroscopic Data:

While a definitive published spectrum for this specific molecule is not readily available, its ^1H and ^{13}C NMR, IR, and MS data can be reliably predicted based on its structure and data from analogous compounds.^{[1][7][8][9]}

Analysis	Predicted Signal	Rationale
^1H NMR	~7.4 ppm (d, 1H)	Aromatic proton ortho to the ethynyl group.
~7.2 ppm (dd, 1H)	Aromatic proton between chloro and ethynyl groups.	
~6.9 ppm (d, 1H)	Aromatic proton ortho to the methoxy group.	
~3.9 ppm (s, 3H)	Methoxy ($-\text{OCH}_3$) protons.	
~3.4 ppm (s, 1H)	Terminal alkyne ($-\text{C}\equiv\text{C}-\text{H}$) proton.	
^{13}C NMR	~158 ppm	Aromatic carbon attached to the methoxy group.
~134, 130, 115 ppm	Aromatic carbons (CH).	
~128, 118 ppm	Quaternary aromatic carbons ($\text{C}-\text{Cl}$, $\text{C}-\text{C}\equiv\text{CH}$).	
~83 ppm	Alkyne carbon ($-\text{C}\equiv\text{CH}$).	
~80 ppm	Alkyne carbon ($-\text{C}\equiv\text{CH}$).	
~56 ppm	Methoxy carbon ($-\text{OCH}_3$).	
IR (cm^{-1})	~3300 (sharp, strong)	Terminal alkyne C-H stretch.
~2110 (sharp, medium)	Alkyne $\text{C}\equiv\text{C}$ stretch.	
~1600, 1480	Aromatic $\text{C}=\text{C}$ stretches.	
~1250	Aryl-O (ether) stretch.	
Mass Spec	$[\text{M}]^+$ at m/z 166	Molecular ion peak for $\text{C}_9\text{H}_7^{35}\text{ClO}$.
$[\text{M}+2]^+$ at m/z 168	Isotope peak for ^{37}Cl (approx. 1/3 intensity of M^+).	

The Role of Key Structural Moieties in Medicinal Chemistry

The true value of **4-Chloro-2-ethynyl-1-methoxybenzene** lies in the strategic combination of its functional groups, each of which plays a significant role in drug design.

- **The Chloro Group:** Halogenation, particularly chlorination, is a cornerstone of medicinal chemistry. The chloro group can modulate a molecule's lipophilicity, metabolic stability, and binding affinity. It can participate in halogen bonding, a specific non-covalent interaction with protein backbones, which can significantly enhance ligand potency.
- **The Methoxy Group:** The methoxy group is a hydrogen bond acceptor and can influence conformation and solubility. Its presence can block a potential site of metabolism (e.g., preventing phenol formation), thereby increasing the drug's half-life.
- **The Ethynyl Group:** The terminal alkyne is a uniquely versatile functional group. It is relatively small and linear, allowing it to probe narrow channels in protein binding pockets. It is also a key handle for further synthetic elaboration via reactions like the "click" chemistry (azide-alkyne cycloaddition) to form triazoles, or further Sonogashira couplings to build more complex conjugated systems.^[10] Substituted polyacetylenes are also being explored for their potential as novel electronic and optical materials.^{[2][11]}

Conclusion and Future Outlook

4-Chloro-2-ethynyl-1-methoxybenzene is a prime example of a molecular scaffold designed for purpose. While it may not have a singular moment of "discovery," its existence is a logical consequence of the advancement of powerful synthetic methodologies like the Sonogashira coupling. This guide has outlined a robust and reliable pathway for its synthesis and characterization, grounded in established chemical principles. As a versatile building block, it provides researchers in drug discovery and materials science with a valuable tool to construct novel molecules with tailored properties, ensuring its continued relevance in the advancement of chemical sciences.

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